

In-Depth Technical Guide to 2-Ethylphenylboronic Acid: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: **2-Ethylphenylboronic acid**

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Introduction

2-Ethylphenylboronic acid, with the CAS number 90002-36-1, is an organoboron compound that serves as a crucial building block in modern organic synthesis.^{[1][2]} As a derivative of phenylboronic acid, it is extensively utilized in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction, for the formation of carbon-carbon bonds.^{[3][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Ethylphenylboronic acid**, detailed experimental protocols for its application, and an exploration of its (potential) role in drug discovery.

Physical and Chemical Properties

2-Ethylphenylboronic acid is typically a white to off-white crystalline solid. It is soluble in many polar organic solvents and should be stored in a cool, dry place under an inert atmosphere to prevent degradation, as boronic acids are prone to dehydration to form cyclic trimeric anhydrides known as boroxines.^[5]

Table 1: Physical and Chemical Properties of **2-Ethylphenylboronic Acid**

Property	Value
Molecular Formula	C ₈ H ₁₁ BO ₂
Molecular Weight	149.98 g/mol [1] [2]
Melting Point	102.5-107.5 °C
Boiling Point	299.1 °C at 760 mmHg
Appearance	White to off-white powder or crystal
CAS Number	90002-36-1 [1] [2]

Spectroscopic Data

Detailed spectroscopic data is essential for the characterization and quality control of **2-Ethylphenylboronic acid**.

Table 2: Spectroscopic Data for **2-Ethylphenylboronic Acid**

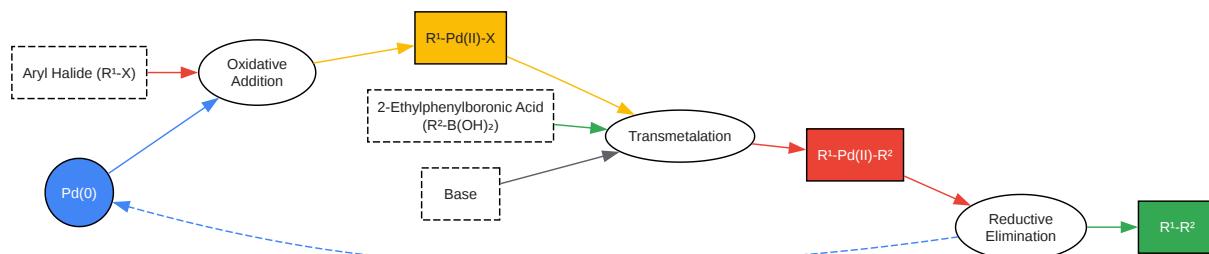
Technique	Data
¹ H NMR	A ¹ H NMR spectrum is available, though detailed peak assignments require further analysis. ^[6] Based on its structure, the spectrum is expected to show signals for the aromatic protons (in the range of 7.0-8.0 ppm), a quartet for the methylene (-CH ₂) protons of the ethyl group, and a triplet for the methyl (-CH ₃) protons of the ethyl group. The protons of the B(OH) ₂ group will likely appear as a broad singlet.
¹³ C NMR	Specific data for 2-Ethylphenylboronic acid is not readily available in the searched literature. However, based on data for phenylboronic acid, one would expect to see distinct signals for the six aromatic carbons, with the carbon attached to the boron atom (ipso-carbon) showing a characteristic chemical shift, and two signals for the ethyl group carbons. ^{[7][8]}
Mass Spectrometry (MS)	Detailed mass spectral data is not available in the searched literature. Electron ionization (EI) or electrospray ionization (ESI) would likely show the molecular ion peak and fragmentation patterns corresponding to the loss of the ethyl group, hydroxyl groups, or the entire boronic acid moiety.
Infrared (IR) Spectroscopy	Specific IR data is not readily available. The IR spectrum is expected to show characteristic absorption bands for O-H stretching of the boronic acid group (a broad band around 3300 cm ⁻¹), B-O stretching (around 1350 cm ⁻¹), and C-H stretching from the aromatic ring and the ethyl group (around 3000 cm ⁻¹ and 2900 cm ⁻¹ , respectively). ^[7]

Chemical Synthesis and Reactivity

The primary application of **2-Ethylphenylboronic acid** is in the Suzuki-Miyaura cross-coupling reaction to synthesize substituted biphenyls and other complex organic molecules.[3][4]

Suzuki-Miyaura Coupling Reaction

This palladium-catalyzed reaction forms a carbon-carbon bond between the ethylphenyl group of the boronic acid and an aryl or vinyl halide or triflate.

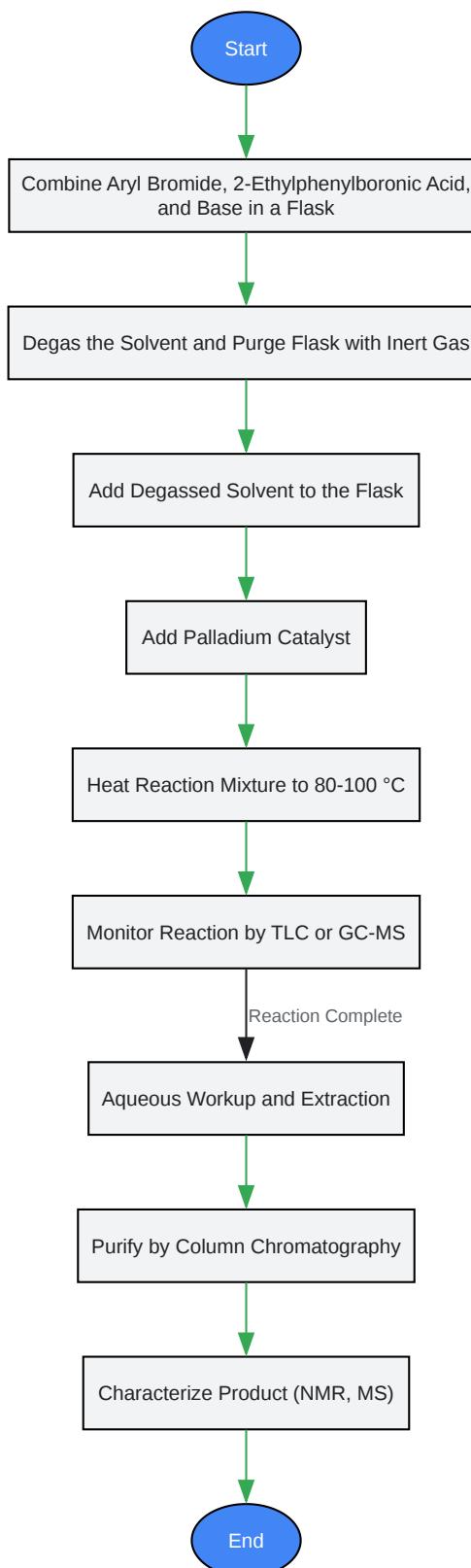


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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Detailed Experimental Protocol: Synthesis of a Substituted Biphenyl

This protocol describes a general procedure for the Suzuki-Miyaura coupling of **2-Ethylphenylboronic acid** with an aryl bromide.

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